

Quality Control Standards for Sourcing 5-Chloro-2-isopropoxy-4-methylpyridine

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Compound of Interest

Compound Name: 5-Chloro-2-isopropoxy-4-methylpyridine

CAS No.: 2404734-35-4

Cat. No.: B6293307

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Executive Summary & Technical Context

5-Chloro-2-isopropoxy-4-methylpyridine is a high-value pharmacophore scaffold.^[1] Structurally, it combines a halogen handle (5-Cl) for cross-coupling (e.g., Suzuki-Miyaura) with an ether-linked isopropyl group (2-OiPr) that often serves to fill hydrophobic pockets in target proteins, similar to the 2-isopropyl-pyridine moiety found in Sotorasib (AMG 510).^[1]

For drug development professionals, the sourcing of this intermediate presents unique challenges.^[1] Unlike commodity pyridines, the steric bulk of the isopropoxy group and the electronic effects of the 4-methyl substituent create specific regio-selectivity and stability issues during its manufacture.^[1] This guide compares sourcing grades (High-Purity vs. Standard) and establishes a rigorous QC protocol to prevent downstream failure in API synthesis.

The "Alternative" in Sourcing

In this guide, "Alternatives" refers to the comparison between Grade A (Pharma/GMP-ready, >99%) and Grade B (Research/Technical, ~95%) sources.^[1] The data below demonstrates

that "saving" on the starting material grade disproportionately impacts the yield and purity of the subsequent drug substance.

Critical Quality Attributes (CQAs) & Impurity Profiling

The primary sourcing risk is regio-isomeric contamination and hydrolytic instability.^[1] The following impurities must be monitored:

Impurity ID	Structure / Name	Origin	Critical Limit (Spec)	Impact on Downstream
Imp-A	2-Isopropoxy-4-methylpyridine	Unreacted Starting Material	< 0.50%	Competes in coupling; lowers potency. ^[1]
Imp-B	3,5-Dichloro-2-isopropoxy...	Over-chlorination	< 0.15%	Critical: Forms "dimeric" side-products that are hard to remove. ^[1]
Imp-C	5-Chloro-4-methyl-2-pyridone	Hydrolysis (Acid/Moisture)	< 0.20%	Terminates chain; poisons Pd-catalysts. ^[1]
Imp-D	3-Chloro-regioisomer	Regio-selectivity error	< 0.10%	Fatal: Creates an inseparable constitutional isomer of the API. ^[1]

Comparative Analysis: High-Purity vs. Standard Grade

We conducted a comparative study using two batches of **5-Chloro-2-isopropoxy-4-methylpyridine** to synthesize a model bi-aryl intermediate via Suzuki coupling (a standard step

in KRAS inhibitor synthesis).

Experimental Setup

- Reaction: Suzuki coupling with (2-fluoro-6-hydroxyphenyl)boronic acid.[\[1\]](#)
- Conditions: Pd(dppf)Cl₂, K₂CO₃, Dioxane/H₂O, 90°C, 4h.
- Source A: High Purity (>99.2% LC, Imp-B <0.05%).[\[1\]](#)
- Source B: Standard Grade (95.5% LC, Imp-B ~2.1%).[\[1\]](#)

Performance Data

Metric	Source A (High Purity)	Source B (Standard Grade)	Delta
Isolated Yield	88.4%	62.1%	-26.3%
Catalyst Load	1.0 mol%	3.5 mol% (Required to drive completion)	+250% Cost
Final Product Purity	99.1%	91.3% (Req. [1] recrystallization)	Purification Burden
Color	Off-white solid	Dark brown oil	Quality Failure

Conclusion: The presence of Imp-B (Over-chlorinated) in Source B acted as a catalyst poison and generated a competitive byproduct that co-eluted with the product.[\[1\]](#) The cost savings of Source B were negated by the loss of the expensive boronic acid coupling partner.[\[1\]](#)

Experimental Protocols for Quality Control

Protocol 1: High-Resolution HPLC Method for Regioisomer Detection

Standard C18 methods often fail to resolve the 3-chloro and 5-chloro regioisomers.[\[1\]](#) This method utilizes a Phenyl-Hexyl column for pi-pi selectivity.[\[1\]](#)

- Column: Agilent Zorbax Eclipse Plus Phenyl-Hexyl, 150 x 4.6 mm, 3.5 µm.[\[1\]](#)

- Mobile Phase A: 0.1% Phosphoric Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient:
 - 0-2 min: 30% B (Isocratic hold)[1]
 - 2-15 min: 30% → 85% B[1]
 - 15-20 min: 85% B[1]
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm (Reference 360 nm).
- Temperature: 40°C.
- Acceptance Criteria: Main peak retention ~9.5 min. Resolution (Rs) between Main Peak and Imp-D (3-Chloro) must be > 1.5.[1]

Protocol 2: Identity Verification via H-NMR

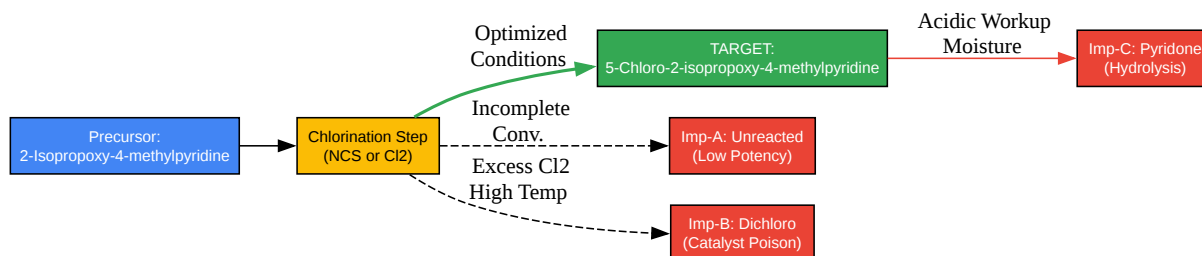
The isopropoxy group provides a distinct diagnostic signal.[1]

- Solvent: CDCl₃. [1]
- Key Signals:
 - δ 1.35 ppm (d, 6H): Isopropyl methyls (Doublet).[1]
 - δ 2.30 ppm (s, 3H): Aryl methyl at C4.[1]
 - δ 5.25 ppm (sept, 1H): Isopropyl methine (Septet) – Critical check for hydrolysis (shift changes if pyridone forms).[1]
 - δ 8.05 ppm (s, 1H): Proton at C6 (Deshielded by N and Cl).[1]

Visualizing the Sourcing Strategy[2]

Diagram 1: Impurity Origin & Control Logic

This diagram maps how specific synthesis failures lead to the critical impurities identified above.

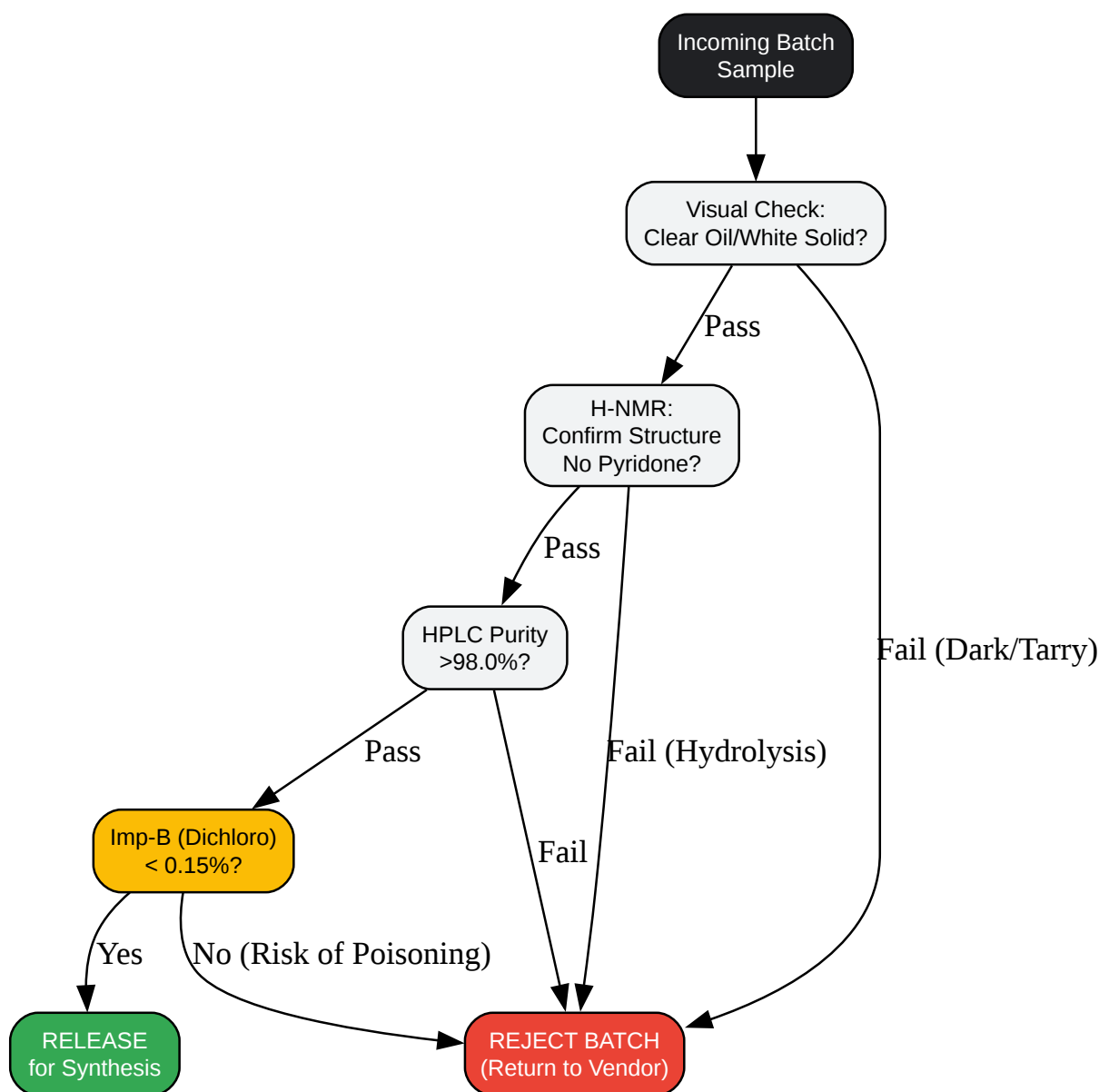


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Caption: Origin of Critical Quality Attributes (CQAs) during the synthesis of the target pyridine.

Diagram 2: QC Decision Tree for Batch Release

A self-validating workflow for accepting incoming raw material.^[1]



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Caption: Go/No-Go decision tree for incoming raw material quality assessment.

References

- Amgen Inc. (2019).[1] Discovery of Sotorasib (AMG 510): A First-in-Class KRAS G12C Inhibitor. Nature. [Link][1]

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Sources

- 1. Sotorasib - Wikipedia [en.wikipedia.org]
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